

# Physical and chemical properties of pure niobium

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An In-depth Technical Guide to the Physical and Chemical Properties of Pure **Niobium**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of pure **niobium** (Nb). **Niobium**, a refractory metal with atomic number 41, possesses a unique combination of characteristics including high-temperature stability, excellent corrosion resistance, and notable superconductivity, making it a critical material in advanced scientific and industrial applications. This document summarizes key quantitative data in structured tables, outlines methodologies for property determination, and includes visualizations to illustrate fundamental concepts.

## Atomic and Crystal Structure

**Niobium** is a transition metal located in Group 5 of the periodic table.<sup>[1]</sup> Its atomic properties and crystal lattice are fundamental to its macroscopic behavior. The electron configuration of **niobium** is  $[\text{Kr}] 4d^4 5s^1$ , which is atypical for its group and contributes to its physical and chemical characteristics.<sup>[2][3]</sup> Pure **niobium** metal exists in a body-centered cubic (BCC) crystal structure from absolute zero up to its melting point.<sup>[4][5][6]</sup> This structure is key to its ductility and mechanical properties.

Table 1: General, Atomic, and Crystal Properties of **Niobium**

Property	Value
General Properties	
Atomic Number	41[2][7]
Standard Atomic Weight	92.90637 g/mol [2]
Appearance	Gray metallic, develops a bluish tinge when oxidized[2][3]
Phase at STP	Solid[1][4]
Atomic Properties	
Electron Configuration	[Kr] 4d <sup>4</sup> 5s <sup>1</sup> [3][6]
Atomic Radius	2.08 Å[6]
Covalent Radius	1.34 Å[6]
Ionic Radius (+5e)	0.69 Å[6][8]
Electronegativity (Pauling)	1.6[1][6]
Ionization Energy (1st)	652.1 kJ/mol[1]
Crystal Structure	

| Crystal System | Body-Centered Cubic (BCC)[3][4][5][6] |

Caption: Body-Centered Cubic (BCC) crystal structure of **Niobium**.

## Physical and Mechanical Properties

**Niobium** is classified as a refractory metal due to its very high melting point.[4] Despite its high melting point, it has the lowest density among all refractory metals, making it valuable in aerospace applications.[4] Pure, well-annealed **niobium** is soft and ductile, allowing it to be easily formed into complex shapes.[2][5][9] However, its mechanical properties are highly sensitive to impurities, which tend to increase its hardness and strength.[2]

Table 2: Thermal and Mechanical Properties of **Niobium**

Property	Value
Physical & Thermal Properties	
Density	8.57 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	2477 °C (2750 K) <a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	4744 °C (5017 K) <a href="#">[1]</a> <a href="#">[4]</a>
Thermal Conductivity (at 300 K)	53.7 W/(m·K) <a href="#">[2]</a> <a href="#">[4]</a>
Coefficient of Thermal Expansion (at 20 °C)	7.3 x 10 <sup>-6</sup> K <sup>-1</sup> <a href="#">[1]</a> <a href="#">[4]</a>
Specific Heat Capacity	265 J/(kg·K) <a href="#">[1]</a> <a href="#">[6]</a>
Heat of Fusion	26.8 kJ/mol <a href="#">[1]</a> <a href="#">[8]</a>
Heat of Vaporization	680 kJ/mol <a href="#">[8]</a>
Mechanical Properties (Annealed, Room Temp.)	
Tensile Strength	~125 - 275 MPa <a href="#">[10]</a> <a href="#">[11]</a>
Yield Strength (0.2% offset)	~70 - 207 MPa <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Young's Modulus (Modulus of Elasticity)	105 GPa <a href="#">[1]</a> <a href="#">[10]</a>
Shear Modulus	38 GPa <a href="#">[1]</a> <a href="#">[10]</a>
Poisson's Ratio	0.40 <a href="#">[1]</a> <a href="#">[10]</a>
Hardness (Mohs Scale)	6.0 <a href="#">[1]</a>
Hardness (Vickers)	1320 MPa <a href="#">[1]</a>

| Elongation at Break | >25%[\[11\]](#) |

## Electrical and Magnetic Properties

Pure **niobium** is a paramagnetic metal.[\[1\]](#)[\[2\]](#) One of its most significant properties is its superconductivity at cryogenic temperatures. It is one of three elemental Type II superconductors, meaning it remains superconducting even in the presence of strong magnetic

fields.[2] Its critical temperature of 9.2 K is the highest among all elemental superconductors.[1]  
[2] The superconducting properties of **niobium** are strongly dependent on its purity.[2]

Table 3: Electrical and Magnetic Properties of **Niobium**

Property	Value
Electrical Properties	
Electrical Resistivity (at 0 °C)	152 nΩ·m[2][4]
Electrical Conductivity	6.7 x 10 <sup>6</sup> S/m[1]
Superconducting Critical Temperature (Tc)	9.2 K[1][2]
Superconductor Type	Type II[2]
Magnetic Properties	
Magnetic Type	Paramagnetic[1][2]
Volume Magnetic Susceptibility	2.37 x 10 <sup>-4</sup> (SI)[1]

| Thermal Neutron Capture Cross-Section | 1.15 barns[6] |

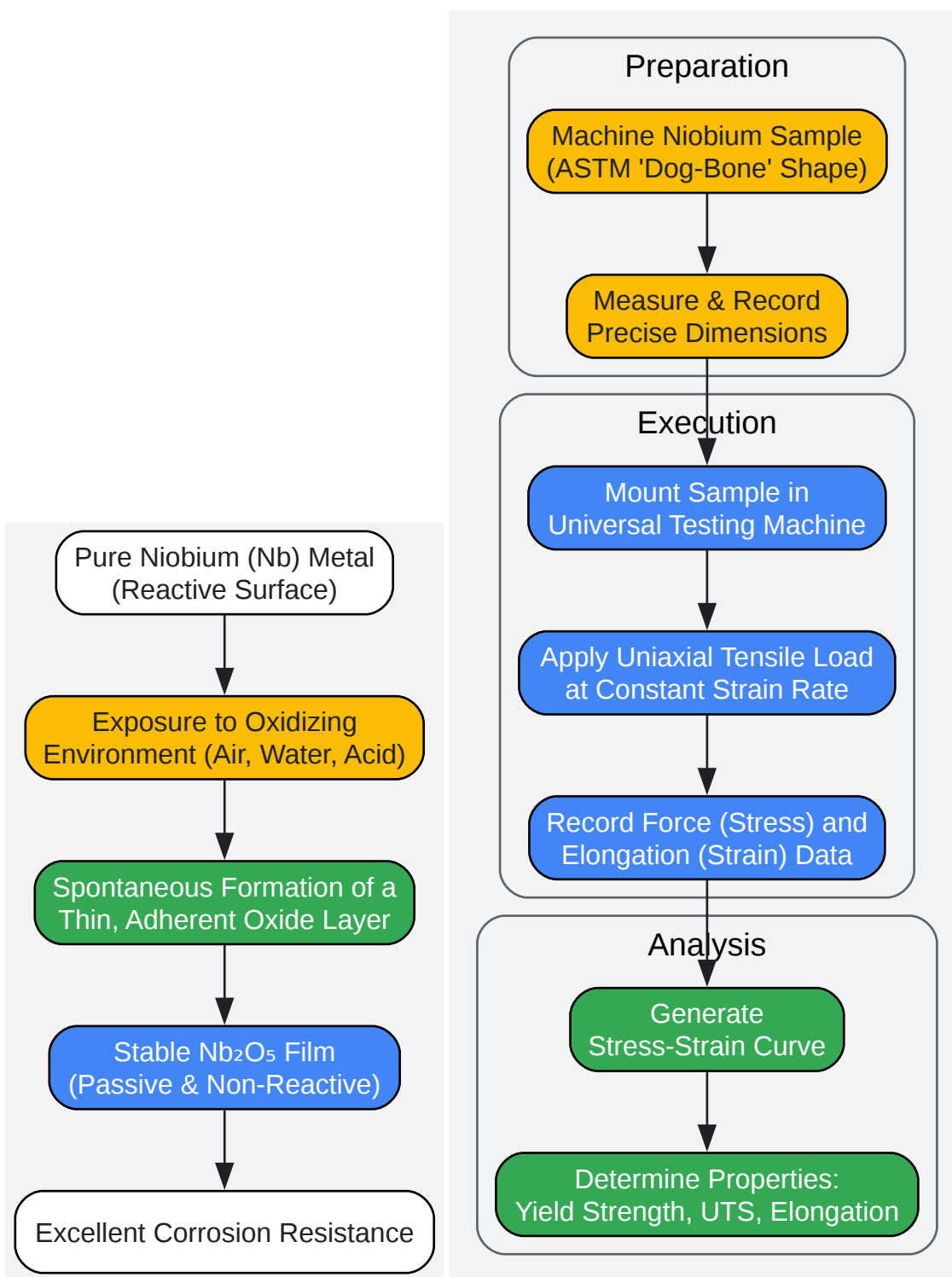
## Chemical Properties and Corrosion Resistance

**Niobium** exhibits excellent corrosion resistance to a wide array of aggressive media, a property attributed to the spontaneous formation of a dense, stable, and self-healing passive oxide film, primarily **niobium** pentoxide (Nb<sub>2</sub>O<sub>5</sub>).[5][13][14] This protective layer renders it inert to most mineral acids, organic acids, and salt solutions at temperatures below 100°C.[14][15] While its corrosion resistance is not as absolute as that of tantalum, its lower cost and greater availability make it a preferred material for many chemical processing applications.[2] At elevated temperatures (above 400°C), it becomes susceptible to oxidation and reacts with halogens, nitrogen, and carbon.[10][16]

Table 4: Summary of **Niobium**'s Corrosion Resistance

Corrosive Agent	Resistance at < 100°C	Notes
Hydrochloric Acid (HCl)	Excellent[14]	Resistant to all concentrations.
Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> )	Excellent	Resistant to most concentrations.
Nitric Acid (HNO <sub>3</sub> )	Excellent[14]	Widely used in nitric acid production facilities.[13]
Aqua Regia	Excellent[14]	Resistant at room temperature.
Hydrofluoric Acid (HF)	Poor	Dissolves niobium, especially when mixed with nitric acid.[16]
Alkali Solutions (e.g., NaOH)	Moderate to Poor	Attacked by hot, concentrated alkali solutions.
Liquid Metals (Li, Na, K, Pb)	Excellent[14]	High resistance to many molten metals.[14]

| Salt Solutions (e.g., FeCl<sub>3</sub>) | Excellent[14] | Highly resistant to corrosion from most salt solutions. |



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